

Mechanism of Action: Protoporphyrinogen Oxidase (PPO) Inhibition

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Compound of Interest

Compound Name: *Chlornitrofen*

Cat. No.: *B1668786*

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Chlornitrofen belongs to the diphenyl ether class of herbicides, which act by inhibiting the enzyme protoporphyrinogen oxidase (PPO).[1] This enzyme is crucial in the chlorophyll and heme biosynthesis pathways in plants.[2]

Signaling Pathway of PPO-Inhibiting Herbicides:

The inhibition of PPO leads to an accumulation of its substrate, protoporphyrinogen IX, in the cytoplasm.[3] This substrate then auto-oxidizes to form protoporphyrin IX (Proto IX).[3] Proto IX is a potent photosensitizer that, in the presence of light and molecular oxygen, generates highly reactive singlet oxygen.[3] These reactive oxygen species cause rapid lipid peroxidation of cell membranes, leading to membrane disruption, leakage of cellular contents, and ultimately, cell death.[2][3] While some PPO-inhibiting herbicides can also inhibit the human form of the enzyme (hPPO), **Chlornitrofen** was primarily used for broad-spectrum weed control in agriculture.[1][4]

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